

MRM transitions and mass spectrometry parameters for Amantadine-d15

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Compound of Interest

Compound Name: Amantadine-d15

Cat. No.: B586517

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An Application Note for the Quantification of Amantadine Using **Amantadine-d15** Internal Standard by LC-MS/MS

Introduction

Amantadine is a pharmaceutical agent utilized for its antiviral and antiparkinsonian properties. [1][2][3] Accurate quantification of amantadine in biological matrices is essential for pharmacokinetic studies, therapeutic drug monitoring, and bioequivalence assessments.[2] This application note details a robust liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the determination of amantadine in plasma and tissue samples, employing **Amantadine-d15** as an internal standard to ensure precision and accuracy.[4][5] The use of a stable isotope-labeled internal standard like **Amantadine-d15** is critical for correcting variations during sample preparation and instrumental analysis.[1][3][6]

Experimental Protocols

Materials and Reagents

- Amantadine Hydrochloride (Reference Standard)
- **Amantadine-d15** Hydrochloride (Internal Standard)
- Acetonitrile (LC-MS Grade)
- Methanol (LC-MS Grade)

- Formic Acid or Ammonium Formate (LC-MS Grade)
- Ultrapure Water
- Drug-Free Human Plasma or Tissue Homogenate
- Solid Phase Extraction (SPE) Cartridges (e.g., Mixed-mode Cation Exchange)[7]

Instrumentation

- A high-performance liquid chromatography (HPLC) system, such as the Shimadzu Exion LC-20AD, is utilized.[3][4]
- A triple quadrupole mass spectrometer, like the QTRAP 5500, equipped with an electrospray ionization (ESI) source is employed.[3][4]

Preparation of Standards and Samples

- Stock Solutions: Prepare primary stock solutions of amantadine and **Amantadine-d15** in methanol at a concentration of 1 mg/mL.[3]
- Working Standard Solutions: Perform serial dilutions of the amantadine stock solution with a 50:50 (v/v) mixture of methanol and water to create working standards for the calibration curve and quality control (QC) samples.[6]
- Internal Standard Working Solution: Dilute the **Amantadine-d15** stock solution with the same methanol/water mixture to achieve a final concentration of 100 ng/mL.[6]
- Sample Preparation: Two primary methods for sample extraction are protein precipitation (PPT) and solid-phase extraction (SPE).
 - Protein Precipitation (PPT):
 - To 100 µL of the plasma sample, add 20 µL of the **Amantadine-d15** internal standard working solution.[1]
 - Add acetonitrile for protein precipitation.[4]

- Vortex the mixture for 1 minute.[\[1\]](#)
- Centrifuge at high speed (e.g., 13,000 rpm) for 10 minutes to pellet the precipitated proteins.[\[1\]](#)
- Transfer the supernatant to a clean tube for injection into the LC-MS/MS system.[\[1\]](#)
- Solid-Phase Extraction (SPE):
 - Spike the plasma or tissue homogenate sample with the **Amantadine-d15** internal standard.[\[3\]](#)[\[6\]](#)
 - Condition the SPE cartridge with methanol followed by ultrapure water.
 - Load the sample onto the conditioned cartridge.
 - Wash the cartridge with a weak solvent, such as 0.1% formic acid in water, to remove interferences.
 - Elute the analyte and internal standard with a suitable solvent, for instance, 5% ammonium hydroxide in methanol.
 - Evaporate the eluate to dryness under a gentle stream of nitrogen.
 - Reconstitute the residue in the mobile phase for analysis.[\[3\]](#)

LC-MS/MS Method

The chromatographic separation is typically achieved on a C18 reversed-phase column.[\[1\]](#)[\[4\]](#) Detection and quantification are performed using multiple reaction monitoring (MRM) in positive ionization mode.[\[3\]](#)[\[8\]](#)

Data Presentation

Table 1: Liquid Chromatography Parameters

Parameter	Value
LC System	Shimadzu Exion LC-20AD HPLC or equivalent[3][4]
Column	Agilent Poroshell 120 SB-C18 (4.6 mm × 50 mm, 2.7 μm)[4][5]
Mobile Phase	70% 0.1% Formic Acid and 30% Acetonitrile[4][5]
Flow Rate	0.8 mL/min[4][5]
Column Temperature	40°C[9]
Injection Volume	1-5 μL[9]

Table 2: Mass Spectrometry Parameters

Parameter	Amantadine	Amantadine-d15 (IS)
MS System	QTRAP 5500 Mass Spectrometer or equivalent[3][4]	
Ionization Mode	Positive Electrospray Ionization (ESI+)[5]	Positive Electrospray Ionization (ESI+)[5]
Precursor Ion (Q1) m/z	152.2[5][10]	167.0[5][10]
Product Ion (Q3) m/z (MRM)	135.3[5][10]	150.3[5][10]
MS ³ Transition	152.2 → 135.3 → 107.4[4][5]	167.0 → 150.3 → 118.1[4][5]
Dwell Time (ms)	100	100
Collision Energy (eV)	Optimized for the specific instrument	Optimized for the specific instrument

Experimental Workflow Visualization

Caption: Workflow for the LC-MS/MS analysis of Amantadine with **Amantadine-d15**.

Conclusion

This application note provides a detailed protocol for the quantification of amantadine in biological samples using LC-MS/MS with **Amantadine-d15** as an internal standard. The described sample preparation techniques and instrument parameters allow for a sensitive, specific, and reliable assay suitable for a range of research and clinical applications.[2][6] The use of MS³ transitions can further enhance selectivity and sensitivity by reducing background noise and matrix interference.[5][10]

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